

Long-term stability of reconstituted Protein Kinase C (19-36) at -20°C

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Compound of Interest

Compound Name: Protein Kinase C (19-36)

Cat. No.: B15621543

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Technical Support Center: Protein Kinase C (19-36)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with reconstituted **Protein Kinase C (19-36)**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature and duration for reconstituted **Protein Kinase C (19-36)**?

A1: For short-term storage, reconstituted **Protein Kinase C (19-36)** can be stored at -20°C. Stock solutions are stable for up to one month when stored at this temperature.^[1] For long-term storage, it is recommended to store the reconstituted peptide at -80°C, where it can be stable for up to six months. To maintain stability, it is crucial to avoid repeated freeze-thaw cycles.

Q2: How should I reconstitute lyophilized **Protein Kinase C (19-36)**?

A2: It is recommended to reconstitute the lyophilized peptide in sterile, distilled water.^[2] Briefly centrifuge the vial to ensure the powder is at the bottom. Add the appropriate volume of sterile

water to achieve the desired concentration. Gently vortex or pipette up and down to dissolve the peptide completely. For cellular applications, ensure the final solution is sterile-filtered.

Q3: What is the mechanism of action of **Protein Kinase C (19-36)**?

A3: **Protein Kinase C (19-36)** acts as a pseudosubstrate inhibitor of Protein Kinase C (PKC). [1] It mimics the substrate of PKC and binds to the active site, thereby competitively inhibiting the phosphorylation of its natural substrates.

Q4: Can I store the reconstituted peptide at 4°C?

A4: Storing reconstituted peptides at 4°C is generally not recommended for periods longer than a few days. While it might be acceptable for very short-term use (1-2 days), storage at -20°C or -80°C is essential for maintaining the peptide's integrity and activity over more extended periods.

Troubleshooting Guide

Issue 1: Loss of Inhibitory Activity of Stored PKC (19-36)

- Possible Cause 1: Improper Storage.
 - Explanation: Repeated freeze-thaw cycles can denature the peptide, leading to a loss of its three-dimensional structure and, consequently, its inhibitory function. Exposure to moisture and air can also lead to degradation.
 - Solution: Aliquot the reconstituted peptide into single-use volumes before freezing to minimize freeze-thaw cycles. Ensure vials are sealed tightly to prevent moisture contamination. For long-term storage, -80°C is preferable to -20°C.
- Possible Cause 2: Peptide Degradation.
 - Explanation: Peptides can be susceptible to proteolytic degradation if contaminated with proteases. Oxidation of certain amino acid residues can also occur over time.
 - Solution: Use sterile water and labware during reconstitution to prevent microbial and protease contamination. If possible, purge the vial with an inert gas like nitrogen or argon before sealing to minimize oxidation.

- Possible Cause 3: Incorrect Reconstitution or Dilution.
 - Explanation: Errors in calculating the concentration during reconstitution or subsequent dilutions will lead to inaccurate experimental results.
 - Solution: Carefully double-check all calculations for reconstitution and dilution. Use calibrated pipettes to ensure accurate volume measurements.

Issue 2: Precipitate Formation in the Reconstituted Peptide Solution

- Possible Cause 1: Poor Solubility.
 - Explanation: The peptide may not be fully dissolved in the chosen solvent, or its solubility may decrease upon freezing and thawing.
 - Solution: Ensure the peptide is completely dissolved upon reconstitution by gentle vortexing. If a precipitate is observed after thawing, try gently warming the solution to room temperature and vortexing again. If the precipitate persists, it may indicate degradation or aggregation, and the aliquot should be discarded.
- Possible Cause 2: Contamination.
 - Explanation: Microbial growth can cause turbidity and precipitation in the solution.
 - Solution: Always use sterile reagents and aseptic techniques during reconstitution and handling. Filter-sterilize the reconstituted solution if it will be used in cell-based assays.

Quantitative Data Summary

Storage Temperature	Recommended Duration	Stability Notes
-20°C	Up to 1 month ^[1]	Suitable for short-term storage. Avoid repeated freeze-thaw cycles.
-80°C	Up to 6 months	Recommended for long-term storage to ensure maximum stability.
4°C	1-2 days	Not recommended for extended storage due to increased risk of degradation.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized PKC (19-36)

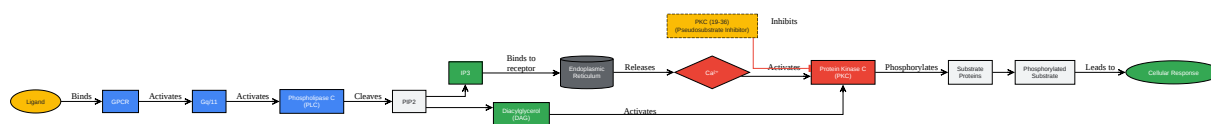
- **Preparation:** Before opening, briefly centrifuge the vial of lyophilized PKC (19-36) to ensure that the powder is collected at the bottom.
- **Solvent Addition:** Determine the volume of sterile, distilled water required to achieve the desired stock concentration. Using a sterile pipette, add the calculated volume of water to the vial.
- **Dissolution:** Gently vortex the vial or pipette the solution up and down until the peptide is completely dissolved. Avoid vigorous shaking, which can cause foaming and potential denaturation.
- **Aliquoting and Storage:** Aliquot the reconstituted peptide into sterile, single-use microcentrifuge tubes. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

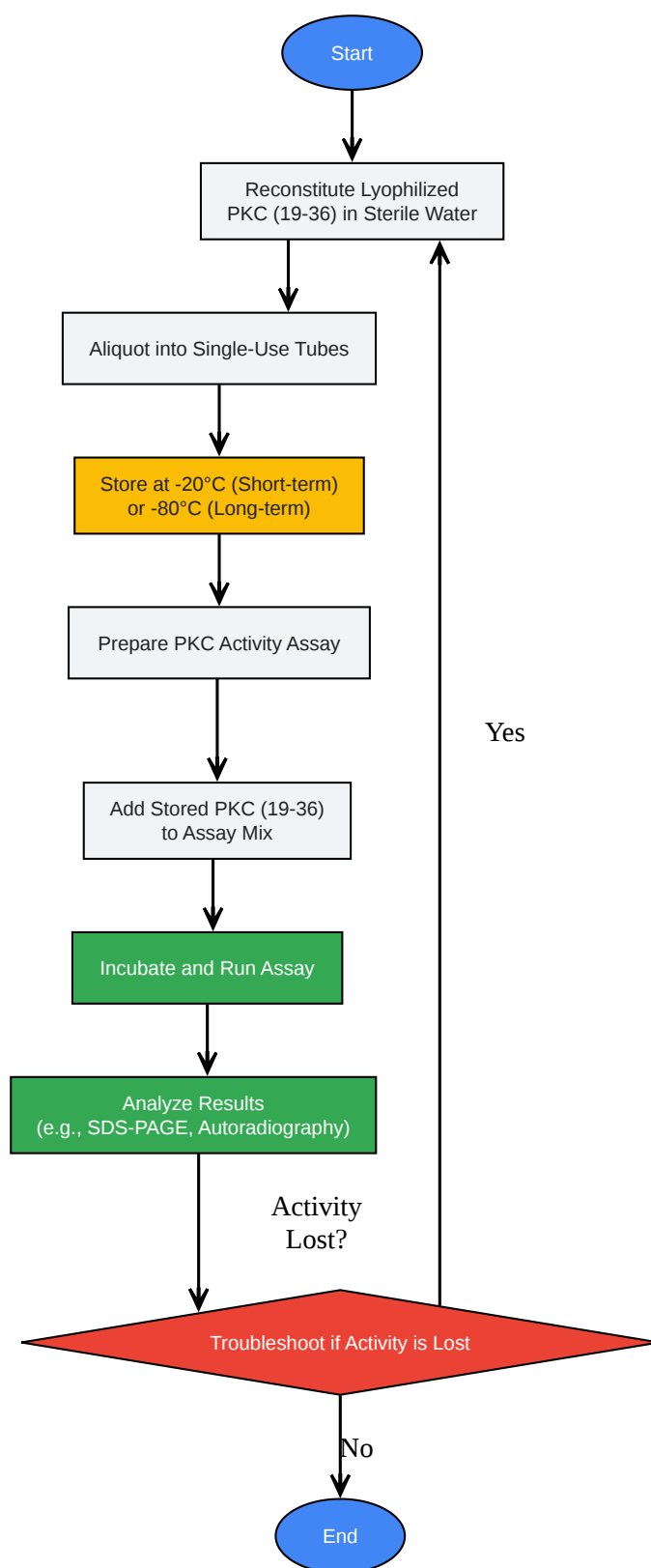
Protocol 2: Assessment of PKC (19-36) Inhibitory Activity

This protocol is a general guideline for a radioactive-based Protein Kinase C activity assay.

- **Reaction Mix Preparation:** Prepare a reaction mixture containing the following components (final concentrations may need optimization):
 - 20 mM HEPES, pH 7.4
 - 10 mM MgCl₂
 - 1 mM CaCl₂
 - 0.1 mg/mL Phosphatidylserine
 - 20 µg/mL Diacylglycerol
 - 1 mg/mL Histone H1 (as a PKC substrate)
 - Active Protein Kinase C enzyme
- **Inhibitor Addition:** To test the activity of the stored PKC (19-36), add the desired concentration of the reconstituted peptide to the reaction mix. For a negative control, add an equivalent volume of the reconstitution buffer.
- **Initiation of Reaction:** Start the kinase reaction by adding [γ-³²P]ATP to a final concentration of 100 µM.
- **Incubation:** Incubate the reaction tubes at 30°C for 10-20 minutes.
- **Termination of Reaction:** Stop the reaction by adding an equal volume of 2X Laemmli sample buffer and boiling for 5 minutes.
- **Analysis:** Separate the proteins by SDS-PAGE. Dry the gel and expose it to a phosphor screen or X-ray film to visualize the incorporation of ³²P into the histone H1 substrate. A decrease in the radioactive signal in the presence of PKC (19-36) compared to the control indicates inhibitory activity.

Visualizations





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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. jneurosci.org [jneurosci.org]
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